

Health and safety considerations for handling Aniline Black

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Compound of Interest

Compound Name: Aniline Black

Cat. No.: B576688

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An In-depth Technical Guide to the Health and Safety Considerations for Handling **Aniline Black** (C.I. Pigment Black 1)

Introduction

Aniline Black (C.I. Pigment Black 1) is a complex, polymeric organic pigment produced through the oxidation of aniline.[1][2] It is widely utilized for its intense black color and stability in applications such as textiles, leather dyeing, inks, and coatings.[2] While the final pigment form is a stable polymer with a distinct toxicological profile, a comprehensive health and safety evaluation must also consider the hazards associated with its precursor, aniline, and the physical hazards of handling a fine powder.

This guide provides a detailed technical overview of the health and safety considerations for researchers, scientists, and drug development professionals handling **Aniline Black**. It covers hazard identification, toxicological data, risk management workflows, key toxicological mechanisms, and standard experimental protocols used in safety assessments.

Hazard Identification and Toxicological Profile

The primary hazards associated with **Aniline Black** are related to the physical nature of the powder (inhalation risk) and the well-documented toxicity of its parent compound, aniline. The pigment itself is generally considered to have low acute toxicity.[3]

Physical and Chemical Properties of Aniline Black

The following table summarizes the key physical and chemical properties of **Aniline Black** (C.I. Pigment Black 1).

Property	Value	Source
CAS Number	13007-86-8	[4] [5]
EC Number	235-850-3	[4] [5]
Molecular Formula	C66H51Cr3N11O12 (Example)	[5]
Appearance	Black solid powder	[4] [6]
Auto-ignition Temp.	184 °C (at 1013.0 hPa)	[4] [6]
Density	~2,083 kg/m ³ (at 20 °C)	[4] [6]
Solubility	Insoluble in water	[2]
Partition Coefficient	log Pow = < -1 (at 20 °C)	[4] [6]

Toxicological Data for Aniline Black

Aniline Black pigment exhibits low acute toxicity in animal studies and is not classified as a hazardous substance according to GHS criteria.[\[4\]](#)[\[7\]](#)

Endpoint	Species	Route	Value	Source
LD50	Rat (male/female)	Oral	> 6,400 mg/kg bw	[4][6]
LD50	Rat	Oral	> 5,000 mg/kg	[3]
LD50	Rat (male/female)	Dermal	> 2,500 mg/kg bw	[4][6]
Skin Irritation	Rabbit	Dermal	Non-irritating (OECD 404)	[3][8]
Eye Irritation	Rabbit	Ocular	Non-irritating (OECD 405)	[3][8]
Mutagenicity	Not specified	In vitro/vivo	No mutagenic effects observed	[3][8]
Carcinogenicity	Not specified	Not specified	No cancerogenic effect known	[3]

Hazards Associated with Aniline (Precursor/Metabolite)

The most significant toxicological risks stem from the precursor, aniline, which can be absorbed via inhalation, ingestion, and rapidly through the skin.[9][10][11]

- **Methemoglobinemia:** The primary and most immediate health effect of aniline exposure is methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it unable to transport oxygen.[9][12][13] This leads to cyanosis (blue discoloration of the skin), headache, dizziness, fatigue, and confusion.[9][11] High-level exposure can result in collapse, coma, and death.[10][12]
- **Hemolytic Anemia:** Aniline may cause the destruction of red blood cells (hemolysis), leading to acute or delayed hemolytic anemia.[9]
- **Organ Toxicity:** Chronic or high-level exposure may damage the spleen, liver, and kidneys.[9][10][14] Aniline-induced spleen toxicity is a notable finding in animal studies, characterized by splenomegaly, fibrosis, and eventual tumor formation.[14][15]

- **Carcinogenicity:** Aniline is classified as a probable human carcinogen (Group 2A) by the International Agency for Research on Cancer (IARC).[1] The US National Institute for Occupational Safety and Health (NIOSH) considers aniline a potential occupational carcinogen.[16][17]

Occupational Exposure and Risk Management

Effective risk management involves understanding exposure limits and implementing a systematic process to control hazards.

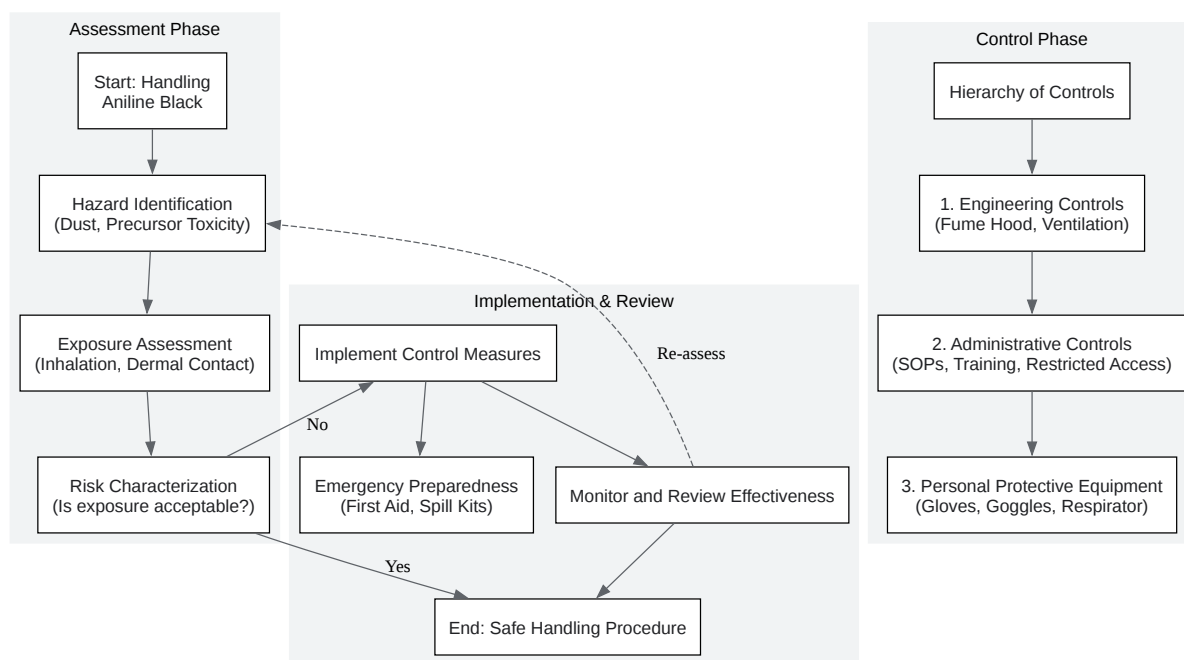
Occupational Exposure Limits (OELs) for Aniline

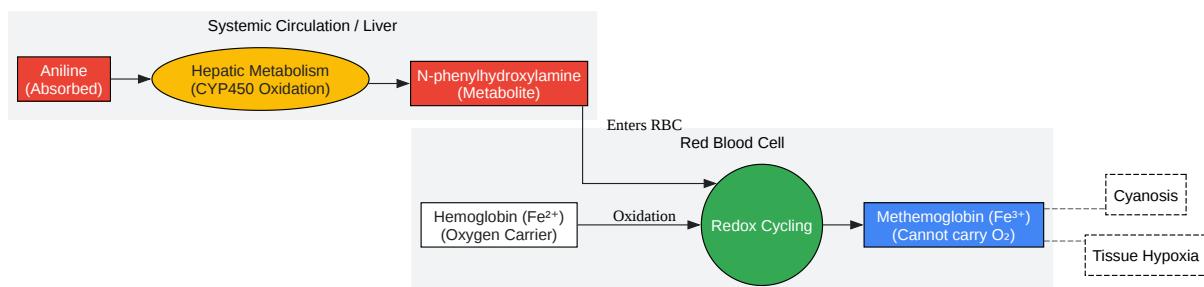
Since **Aniline Black** is a solid with negligible vapor pressure, OELs are most relevant for its volatile precursor, aniline.

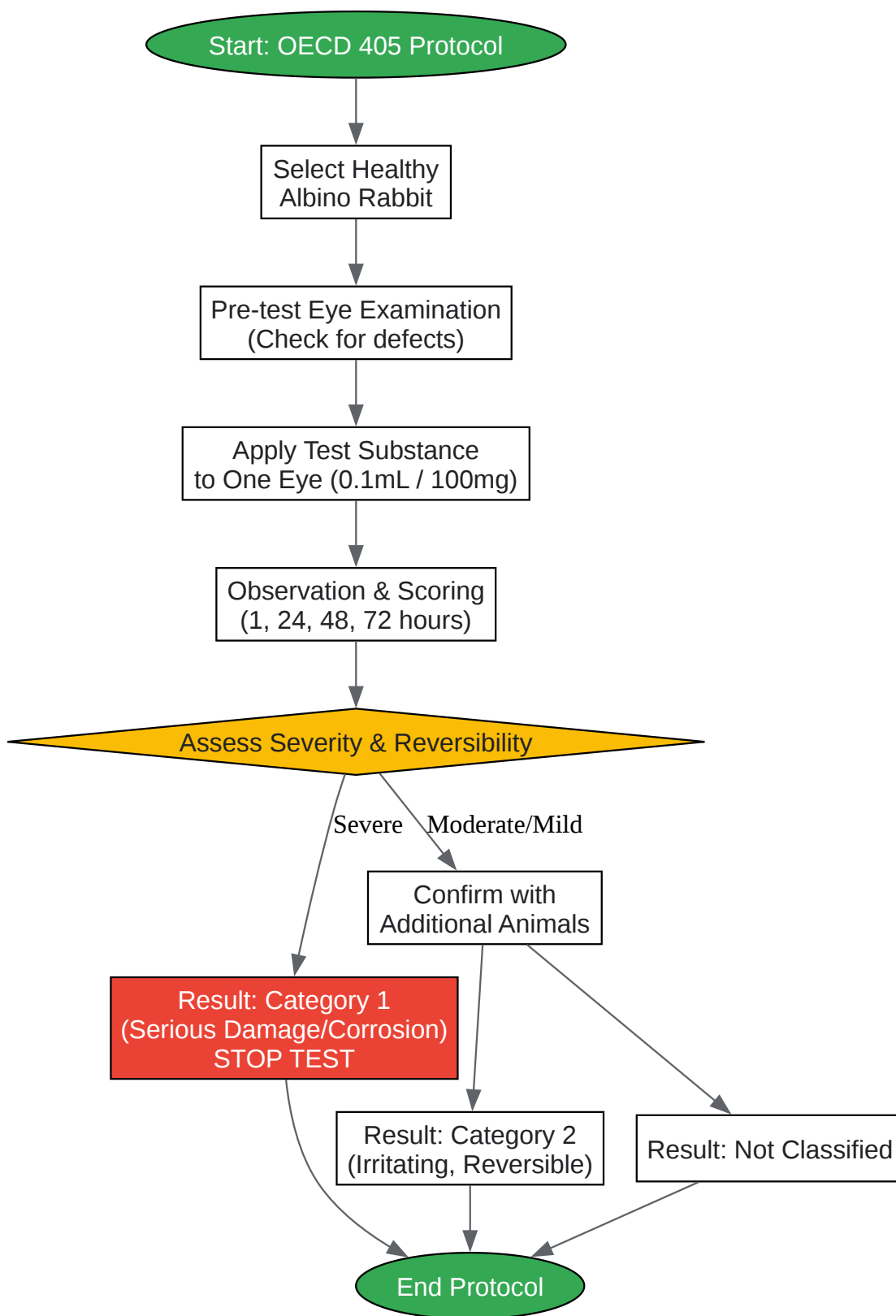
Organization	Limit	Value (8-hour TWA)	Notes
OSHA (USA)	PEL	5 ppm (19 mg/m ³)	Skin notation applies. [10][16][17]
NIOSH (USA)	REL	Lowest Feasible Concentration	Considered a potential occupational carcinogen.[16][17]
ACGIH (USA)	TLV	2 ppm (7.6 mg/m ³)	Skin notation applies. [10][16][17]
SCOEL (EU)	OEL	2 ppm (7.74 mg/m ³)	Carcinogen Group C (threshold-based).[18]

Risk Assessment and Management Workflow

A structured risk management process is critical for ensuring safety. This involves identifying hazards, assessing exposure risks, implementing controls, and regularly reviewing their effectiveness.







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